

Comprehensive Spectroscopic Characterization: 5-Bromo-2-(dimethoxymethyl)pyridine

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Compound of Interest

Compound Name: 5-Bromo-2-(dimethoxymethyl)pyridine
Cat. No.: B8202369

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Executive Summary & Application Context

5-Bromo-2-(dimethoxymethyl)pyridine is a critical heterocyclic building block, primarily utilized as a protected intermediate in the synthesis of pyridine-based pharmaceuticals.^[1] Its core utility lies in the dimethoxymethyl acetal group, which masks the reactive aldehyde functionality at the C2 position.^[1] This protection allows the C5-bromine to undergo metal-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig) without side reactions at the carbonyl center.^[1]

This guide provides the definitive spectroscopic signatures required to validate the identity and purity of this compound, distinguishing it from its precursor (5-bromo-2-pyridinecarboxaldehyde) and its hydrolysis products.^[1]

Chemical Identity

Property	Detail
IUPAC Name	5-Bromo-2-(dimethoxymethyl)pyridine
CAS Number	1150632-94-2
Molecular Formula	
Molecular Weight	232.08 g/mol
Appearance	Colorless to pale yellow oil or low-melting solid

Synthesis & Characterization Workflow

The synthesis typically involves the acid-catalyzed acetalization of 5-bromo-2-pyridinecarboxaldehyde using trimethyl orthoformate or methanol.^[1] The critical analytical challenge is confirming complete conversion of the aldehyde (C=O) to the acetal (

) and ensuring no hydrolysis occurs during workup.^[1]



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Figure 1: Synthetic pathway highlighting the critical acetal protection step.^{[1][2]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data provides the most definitive structural proof.^[1] The disappearance of the aldehyde proton and the appearance of the acetal methine singlet are the primary quality control (QC) checkpoints.^[1]

¹H NMR Data (400 MHz,)

Note: Chemical shifts (

) are reported in ppm relative to TMS.

Position	(ppm)	Multiplicity	Integration	Coupling ()	Structural Assignment
Acetal-H	5.38	Singlet (s)	1H	-	(Diagnostic)
Methoxy	3.41	Singlet (s)	6H	-	
Ar-H (C6)	8.72	Doublet (d)	1H	Hz	-proton to Nitrogen
Ar-H (C4)	7.88	Doublet of Doublets (dd)	1H	Hz	-proton (ortho to Br)
Ar-H (C3)	7.45	Doublet (d)	1H	Hz	-proton (ortho to acetal)

Interpretation Guide:

- The Diagnostic Shift: The precursor aldehyde proton appears at 10.0 ppm.^[1] In the product, this signal must be absent. A new sharp singlet at ~5.38 ppm confirms the formation of the acetal methine.^[1]
- Aromatic Region: The pyridine protons exhibit an ABX system (or AMX depending on field strength).^[1] H-6 is the most deshielded due to the adjacent ring nitrogen.^[1]
- Impurity Check: Any signal at 10.0 ppm indicates unreacted starting material.^[1] Broad singlets near 5.0-6.0 ppm may indicate hemiacetal intermediates if the reaction is incomplete.^[1]

C NMR Data (100 MHz,)

Carbon Type	(ppm)	Assignment
Acetal Carbon	103.5	
Aromatic C-N	150.8	C6 (Pyridine)
Aromatic C-ipso	155.2	C2 (Pyridine)
Aromatic C-Br	120.5	C5 (Pyridine)
Aromatic CH	139.4	C4 (Pyridine)
Aromatic CH	122.8	C3 (Pyridine)
Methoxy Carbon	53.8	

Interpretation Guide:

- The disappearance of the carbonyl carbon signal (~192 ppm) and the appearance of the acetal carbon at ~103.5 ppm is the definitive confirmation of the structure.[\[1\]](#)

Mass Spectrometry (MS)

Mass spectrometry is essential for confirming the presence of the bromine atom, which has a distinct isotopic signature.[\[1\]](#)

Key MS Features (ESI+ or EI)

- Molecular Ion (m/z 231): The compound displays a characteristic 1:1 doublet due to the presence of ^{79}Br and ^{81}Br isotopes.[\[1\]](#)
 - m/z 231 (^{79}Br isotope)[\[1\]](#)
 - m/z 233 (^{81}Br isotope)[\[1\]](#)

isotope)[1]

- Base Peak / Fragmentation:

- [M - OMe]

: Loss of a methoxy group ($m/z \sim 200/202$) is a common fragmentation pathway for acetals, stabilizing the resulting oxocarbenium ion.[1]

- [M - CH(OMe)]

]

: Loss of the entire acetal group leads to the bromopyridine cation ($m/z \sim 157/159$).[1]

Infrared Spectroscopy (IR)

IR is a rapid "pass/fail" check for the presence of the carbonyl group.[1]

Frequency ()	Vibration Mode	Status in Product
1700 - 1720	C=O[1] Stretch (Aldehyde)	ABSENT (If present, hydrolysis has occurred)
1050 - 1150	C-O-C Stretch (Ether)	STRONG (Indicates acetal formation)
2850 - 2950	C-H Stretch (Aliphatic)	Present (Methoxy methyls)
1550 - 1600	C=C / C=N Stretch	Present (Pyridine ring)

Experimental Protocol: Synthesis & Validation

Use this protocol to generate the standard for spectroscopic comparison.

Reagents

- 5-Bromo-2-pyridinecarboxaldehyde (1.0 eq)[1]

- Trimethyl orthoformate (3.0 - 5.0 eq)[1]
- Methanol (Solvent)[1][3]
- p-Toluenesulfonic acid (p-TsOH) or
(Catalytic, 0.05 eq)[1]

Procedure

- Dissolution: Dissolve 5-bromo-2-pyridinecarboxaldehyde in anhydrous methanol (0.5 M concentration).
- Activation: Add trimethyl orthoformate and the acid catalyst.
- Reflux: Heat to reflux () for 3–6 hours. Monitor by TLC (System: Hexane/EtOAc 4:1) or ¹H NMR.[1][3][4][5][6]
- Quench (Critical): Cool to room temperature and add solid
or
to neutralize the acid.[1] Acidic workup will hydrolyze the acetal back to the aldehyde.[1]
- Isolation: Concentrate under reduced pressure. Resuspend the residue in DCM, wash with water (pH > 7), dry over
, and concentrate.[1]
- Purification: Vacuum distillation or flash chromatography (basic alumina or silica with 1%
).[1]

Stability Warning

Acetals are stable to base but labile to aqueous acid.[1] Ensure that

used for NMR is not acidic (filter through basic alumina if necessary) to prevent in-tube hydrolysis during measurement.

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